

standardizing beta-sinensal concentration in natural extracts

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Compound Focus: beta-Sinensal

CAS No.: 3779-62-2

Cat. No.: S618303

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Chemical Profile of β -Sinensal

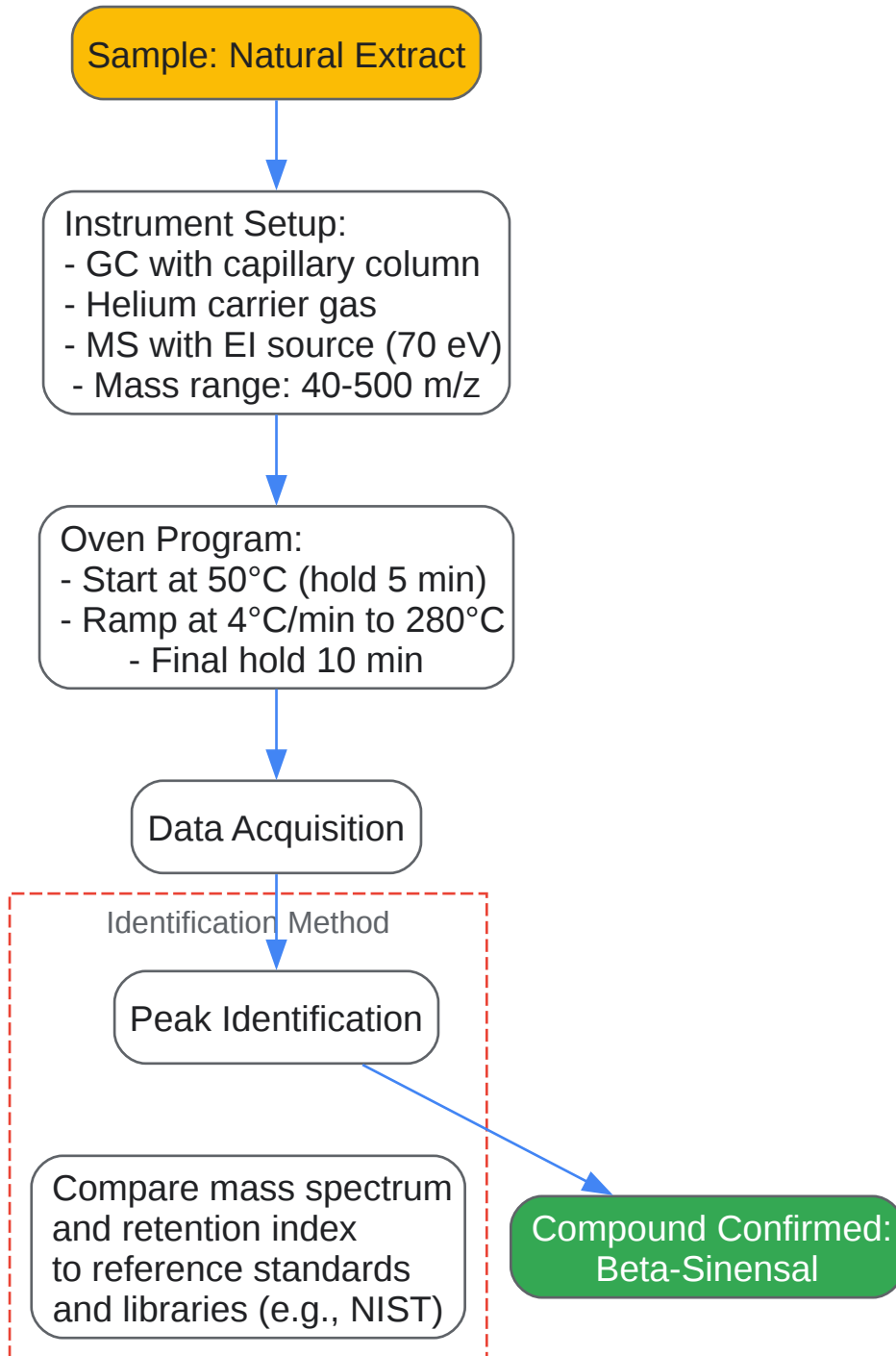
The table below summarizes the basic identifiers and properties of β -sinensal as found in the Human Metabolome Database (HMDB) [1].

Property	Description
Common Name	β -Sinensal [1]
CAS Registry Number	3779-62-2 [1]
Chemical Formula	$C_{15}H_{22}O$ [1]
Average Molecular Weight	218.34 g/mol [1]
IUPAC Name	(2E,6E)-2,6-dimethyl-10-methylidenedodeca-2,6,11-trienal [1]
Description	A sesquiterpenoid; important for orange flavor/aroma; used as a food additive; potential biomarker for citrus consumption [1].

Analytical Methods for Identification

Gas Chromatography-Mass Spectrometry (GC-MS) is a standard technique for identifying volatile compounds like β -sinensal in complex natural extracts. The following workflow diagrams a general GC-MS protocol based on methodologies used in recent studies [2] [3].

GC-MS Analysis Workflow for Beta-Sinensal



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Beyond identification, quantifying a compound's contribution to a sample's aroma is crucial. This is often done by calculating its **Odor Activity Value (OAV)**, which is the ratio of the compound's concentration to its

odor threshold. A recent study on sweet orange oil identified key aroma compounds, and while β -sinensal was detected, its OAV was not among the highest reported [3].

Extraction Techniques and Considerations

The choice of extraction solvent significantly impacts the yield and profile of bioactive compounds. Research into **Natural Deep Eutectic Solvents (NADES)** has shown them to be a green and effective alternative to traditional organic solvents for extracting valuable compounds from orange peel [4].

- **NADES Advantage:** These solvents are biodegradable, have low toxicity, and can be tailored for specific extraction goals. Studies indicate that NADES can be more effective than aqueous ethanol in extracting phenolic compounds from orange peel, which may also influence the co-extraction of volatiles like β -sinensal [4].
- **Standard Preparation:** For accurate quantification, you must use a purified β -sinensal standard to create a calibration curve. The concentration of β -sinensal in your sample is then determined by comparing the GC-MS response (e.g., peak area) of the sample to this curve [2] [3].

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